

Interaction of Reactive Red 24 with cellulosic fibers.

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Compound of Interest

Compound Name: **Reactive Red 24**

Cat. No.: **B1143643**

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Introduction to Reactive Red 24 and Cellulosic Fibers

C.I. **Reactive Red 24** is an anionic azo dye characterized by its high water solubility and ability to form strong, permanent covalent bonds with cellulosic fibers. These fibers, primarily composed of cellulose, a polysaccharide of β -glucose units, possess abundant hydroxyl (-OH) groups that serve as reactive sites. The interaction is a multi-stage process involving dye adsorption onto the fiber surface, diffusion into the amorphous regions of the cellulose structure, and finally, a chemical reaction forming a stable ether linkage. This covalent bond is responsible for the high wash fastness of reactive dyes.

The surface of cotton fibers in an aqueous medium carries a negative charge, known as the zeta potential, which creates an electrostatic repulsion with the anionic dye molecules. To overcome this repulsion and facilitate dye uptake, electrolytes like sodium chloride (NaCl) or sodium sulfate (Na₂SO₄) are essential in the dyeing process.

Chemical Structure and Reaction Mechanism

Reactive Red 24 possesses a dichlorotriazine (DCT) reactive group. This group is highly reactive and facilitates the formation of a covalent bond with cellulose under alkaline conditions.

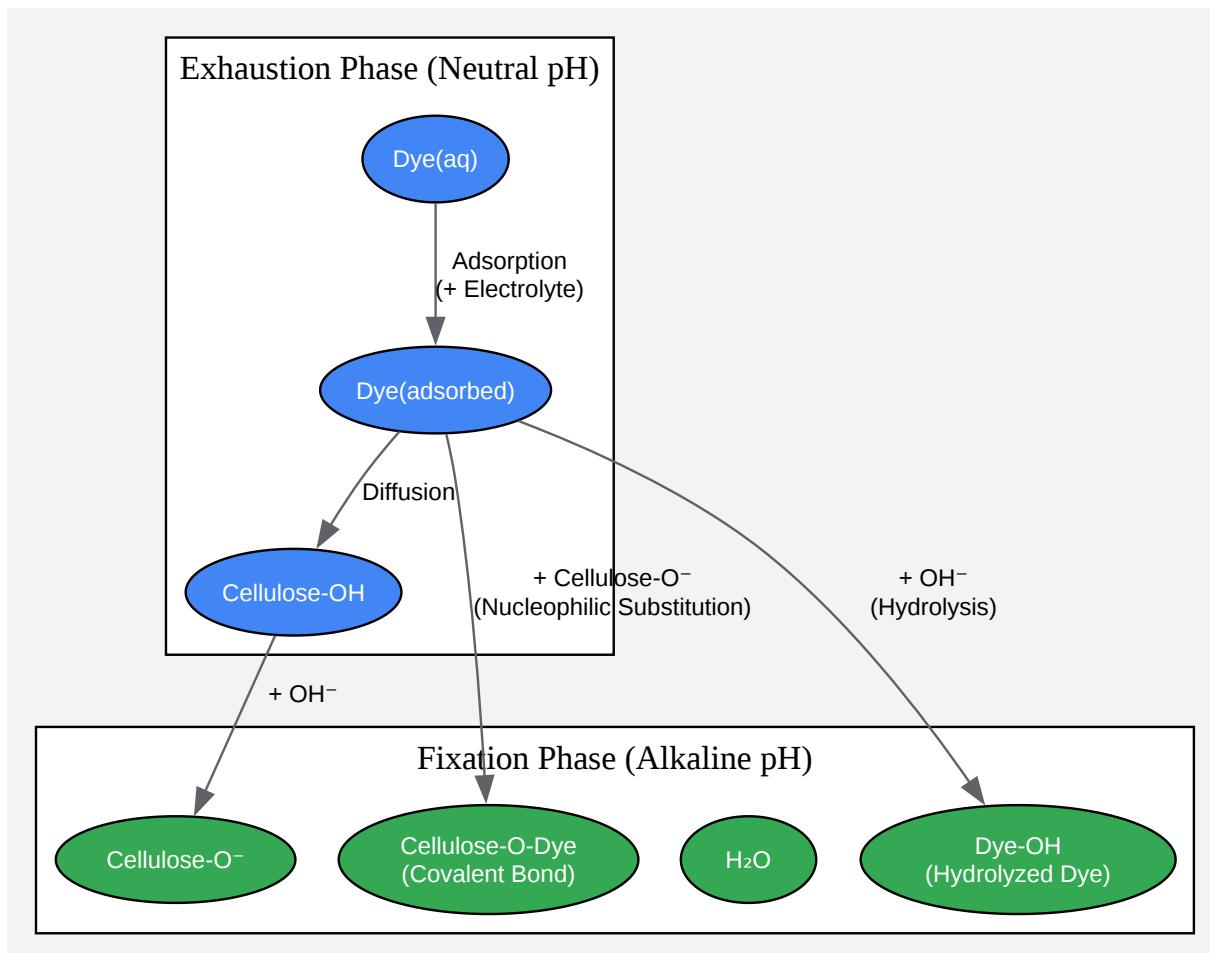


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Caption: Chemical Structure of C.I. **Reactive Red 24**.

The dyeing process with **Reactive Red 24** on cellulosic fibers can be categorized into three main stages: exhaustion, fixation, and wash-off.

- **Exhaustion:** In a neutral dyebath, the dye is adsorbed onto the cellulose surface. The addition of an electrolyte, such as sodium chloride, is crucial to neutralize the negative surface charge of the cellulose fiber, thereby reducing the electrostatic repulsion between the fiber and the anionic dye molecules and promoting dye uptake.[1][2][3]
- **Fixation:** The addition of an alkali, like sodium carbonate, raises the pH of the dyebath. This catalyzes the formation of a nucleophilic cellulosate anion (Cell-O^-) from the hydroxyl groups of the cellulose. This anion then attacks the electrophilic carbon atom of the dichlorotriazine ring on the dye molecule in a nucleophilic substitution reaction, forming a stable covalent ether bond (Cell-O-Dye).[1][4]
- **Hydrolysis (Side Reaction):** A competing reaction is the hydrolysis of the reactive dye, where the dye reacts with hydroxide ions (OH^-) from the water instead of the cellulose fiber. This hydrolyzed dye can no longer form a covalent bond with the fiber, reducing the fixation efficiency and necessitating a thorough washing process to remove it.
- **Wash-off:** This final stage involves rinsing and soaping the dyed fabric at high temperatures to remove any unfixed, hydrolyzed dye, ensuring high wet fastness properties.

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Caption: Reaction mechanism of **Reactive Red 24** with cellulose.

Quantitative Data on Interaction

The interaction of **Reactive Red 24** with cellulosic fibers can be quantified through adsorption isotherms, reaction kinetics, and thermodynamic studies.

Adsorption Isotherms

Adsorption isotherms describe the equilibrium relationship between the concentration of the dye in the solution and the amount of dye adsorbed on the fiber at a constant temperature. The Langmuir and Freundlich models are commonly used to analyze this relationship.

- Langmuir Isotherm: Assumes monolayer adsorption onto a homogeneous surface.
- Freundlich Isotherm: Describes multilayer adsorption on a heterogeneous surface.

Isotherm Model	Parameters	Value	Conditions	Reference
Langmuir	q _m (mg/g)	5.97	pH 2.0, 35°C	
	K _L (L/mg)	-	-	
Freundlich	K _F ((mg/g) (L/mg) ^{1/n})	-	-	
n	> 1	35-55°C		

Note: Specific values for K_L, K_F, and n for **Reactive Red 24** are not readily available in a consolidated format and vary with experimental conditions. The data provided is for a similar reactive red dye on cellulose.

Adsorption Kinetics

The study of adsorption kinetics provides insights into the rate of dye uptake by the fiber. The pseudo-first-order and pseudo-second-order models are frequently applied to analyze the kinetic data.

- Pseudo-First-Order: Assumes the rate of adsorption is proportional to the number of available sites.
- Pseudo-Second-Order: Assumes the rate-limiting step is chemisorption involving valence forces through sharing or exchange of electrons. The dyeing of reactive dyes on cellulose often follows this model.

Kinetic Model	Parameters	Significance	Reference
Pseudo-Second-Order	k ₂ (g/mg·min)	Rate constant	
q _e (mg/g)	Equilibrium adsorption capacity		

Note: Specific values for k_2 and q_e for **Reactive Red 24** are dependent on experimental conditions such as temperature, pH, and initial dye concentration.

Thermodynamic Parameters

Thermodynamic parameters such as Gibbs free energy change (ΔG°), enthalpy change (ΔH°), and entropy change (ΔS°) provide information about the spontaneity and nature of the dyeing process.

Parameter	Significance	Typical Findings for Reactive Dyes	Reference
ΔG° (Gibbs Free Energy)	Spontaneity of the process	Negative values indicate a spontaneous adsorption process.	
ΔH° (Enthalpy Change)	Nature of the process	Negative values indicate an exothermic process.	
ΔS° (Entropy Change)	Randomness at the solid-liquid interface	Positive values suggest increased randomness at the interface during adsorption.	

Note: The specific thermodynamic values for **Reactive Red 24** can vary based on the dyeing system and conditions.

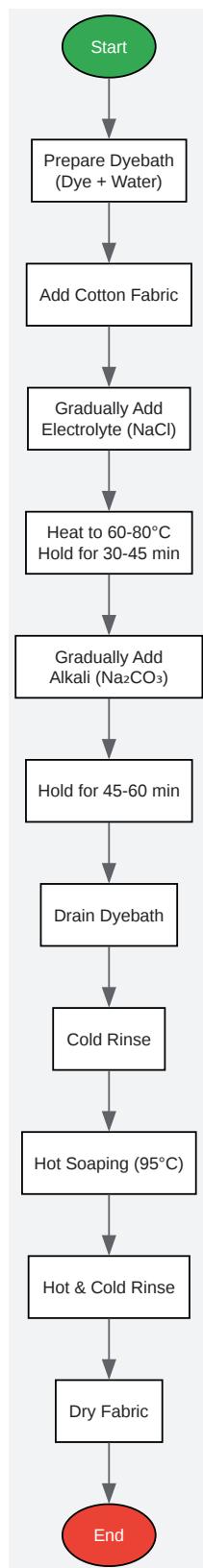
Experimental Protocols

Exhaust Dyeing of Cotton with Reactive Red 24

This protocol describes a typical laboratory-scale exhaust dyeing procedure for cotton fabric.

- **Fabric Preparation:** Scour and bleach a pre-weighed cotton sample to ensure it is free from impurities and has a neutral pH.

- Dye Bath Preparation: Prepare a dyebath with a specific liquor-to-goods ratio (e.g., 20:1).
Add pre-dissolved **Reactive Red 24** dye (e.g., 2% on the weight of fabric).
- Exhaustion Phase:
 - Immerse the cotton fabric in the dyebath at room temperature (e.g., 30°C).
 - Run for 10 minutes to ensure even wetting.
 - Gradually add a calculated amount of electrolyte (e.g., 40-80 g/L NaCl) in portions over 20-30 minutes.
 - Slowly raise the temperature to the dyeing temperature (e.g., 60-80°C) and hold for 30-45 minutes to allow for dye exhaustion.
- Fixation Phase:
 - Add the required amount of alkali (e.g., 15-20 g/L Sodium Carbonate), also in portions, to the dyebath.
 - Continue the dyeing process at the set temperature for another 45-60 minutes to ensure fixation of the dye.
- Wash-off Process:
 - Drain the dyebath.
 - Rinse the dyed fabric with cold water.
 - Perform a soaping wash at or near boiling temperature (e.g., 95°C) for 10-15 minutes with a non-ionic detergent (e.g., 2 g/L) to remove unfixed and hydrolyzed dye.
 - Rinse again with hot and then cold water until the rinse water is clear.
- Drying: Squeeze the excess water from the fabric and air-dry.



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Caption: Typical experimental workflow for exhaust dyeing.

Determination of Exhaustion and Fixation Percentages

The efficiency of the dyeing process is evaluated by calculating the percentage of dye exhaustion and fixation. This is typically done using UV-Vis spectrophotometry.

- Calibration Curve: Prepare a series of standard solutions of **Reactive Red 24** with known concentrations. Measure the absorbance of each standard at the dye's maximum absorption wavelength (λ_{max}) using a UV-Vis spectrophotometer. Plot a calibration curve of absorbance versus concentration.
- Exhaustion (%E):
 - Take a sample of the dyebath before adding the fabric (initial concentration, C_1) and after the exhaustion/fixation phase (final concentration, C_2).
 - Measure the absorbance of these samples and determine their concentrations using the calibration curve.
 - Calculate the exhaustion percentage using the formula: $\%E = [(C_1 - C_2) / C_1] \times 100$
- Fixation (%F):
 - After dyeing, thoroughly wash the fabric as per the wash-off protocol to remove all unfixed dye.
 - The amount of fixed dye is determined by subtracting the amount of dye in the final dyebath and all washing liquors from the initial amount of dye.
 - Alternatively, the fixation percentage can be calculated relative to the exhausted dye: $\%F = [(\text{Amount of dye fixed on fabric}) / (\text{Amount of dye exhausted from bath})] \times 100$

FTIR Spectroscopy Analysis

Fourier-Transform Infrared (FTIR) spectroscopy is used to confirm the formation of the covalent bond between **Reactive Red 24** and cellulose.

- Sample Preparation: Obtain FTIR spectra of undyed cotton, pure **Reactive Red 24** dye, and the dyed cotton fabric. Samples are typically analyzed using an Attenuated Total Reflectance

(ATR) accessory or by preparing KBr pellets.

- Spectral Analysis:
 - Compare the spectrum of the dyed fabric with those of the undyed cotton and the pure dye.
 - The formation of a covalent bond (ether linkage, C-O-C) between the dye and cellulose can be confirmed by the appearance of new peaks or shifts in existing peaks in the spectrum of the dyed fabric. For instance, an enhanced C-O-C stretching vibration peak around 1160 cm^{-1} may indicate the formation of the dye-fiber bond.

Zeta Potential Measurement

Zeta potential measurements help in understanding the surface charge of the cellulosic fibers during the dyeing process.

- Sample Preparation: Cut the cotton fabric into small pieces.
- Measurement:
 - Disperse the fabric pieces in deionized water or a solution with a specific pH.
 - Measure the zeta potential using a suitable instrument, such as one based on streaming potential or electrophoresis.
 - Measurements can be taken at different stages of the dyeing process (e.g., in the presence of electrolyte and alkali) to observe the change in surface charge. Untreated cotton typically exhibits a negative zeta potential in neutral and alkaline conditions.

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